

Cross-Validation of ML267's Mechanism of Action: A Comparative Guide

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Compound of Interest

Compound Name: ML267

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This guide provides a detailed comparison of **ML267**, a potent inhibitor of bacterial phosphopantetheinyl transferases (PPTases), with alternative compounds. It includes supporting experimental data, detailed protocols, and visual diagrams to objectively evaluate its mechanism of action and performance.

Introduction to ML267

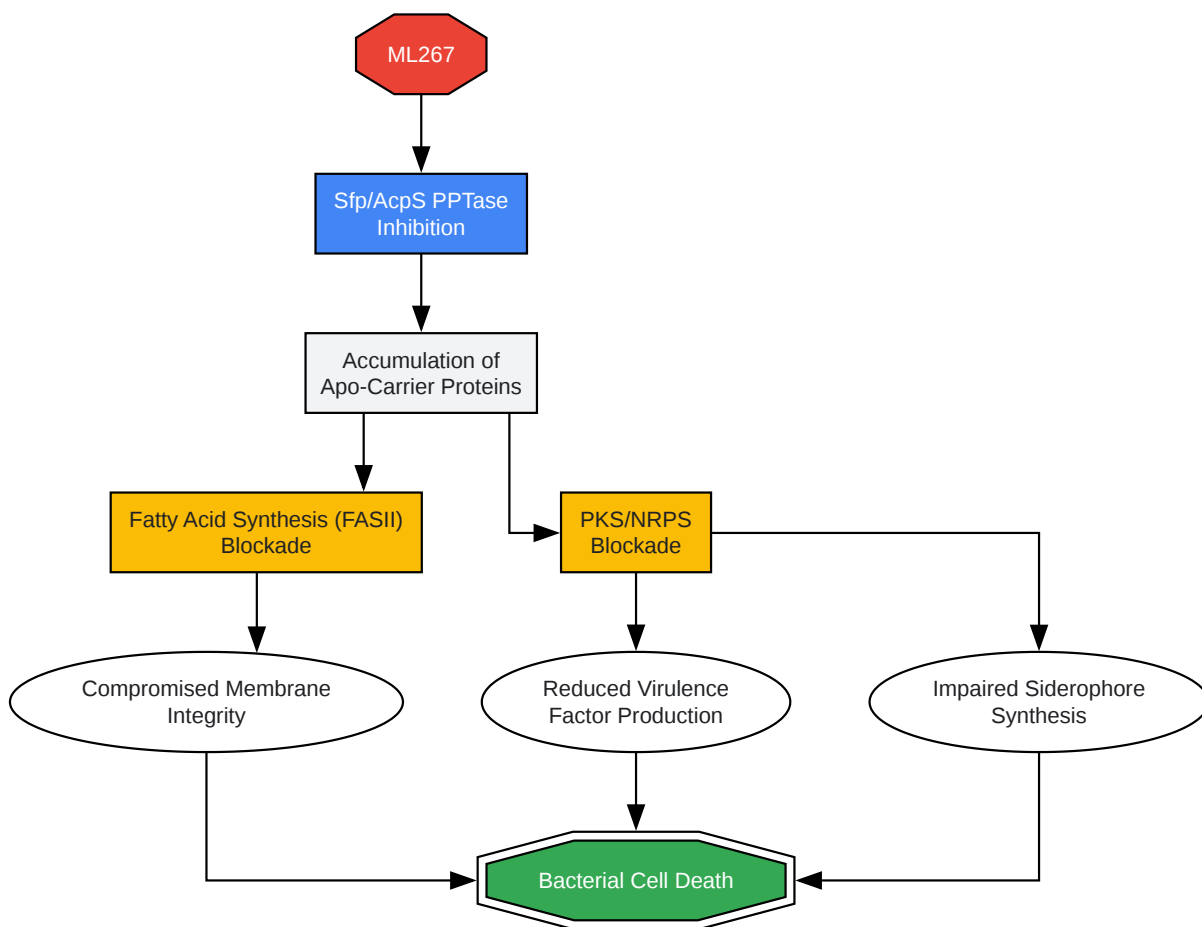
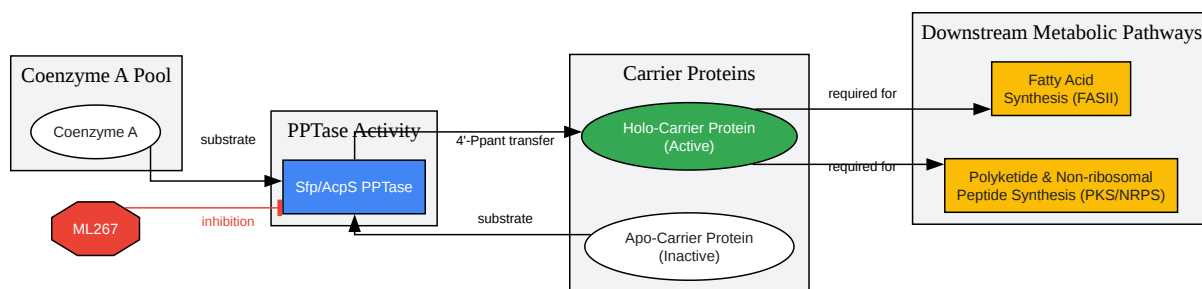
ML267 is a small molecule inhibitor targeting bacterial phosphopantetheinyl transferases (PPTases), enzymes essential for the post-translational modification of carrier proteins involved in crucial metabolic pathways. Specifically, **ML267** demonstrates high potency against Sfp-type PPTases, which are primarily involved in the biosynthesis of secondary metabolites, and also inhibits AcpS-type PPTases, which are crucial for primary fatty acid biosynthesis.[1] This dual-target activity contributes to its bactericidal effects against Gram-positive bacteria, including clinically significant strains like methicillin-resistant *Staphylococcus aureus* (MRSA).[2]

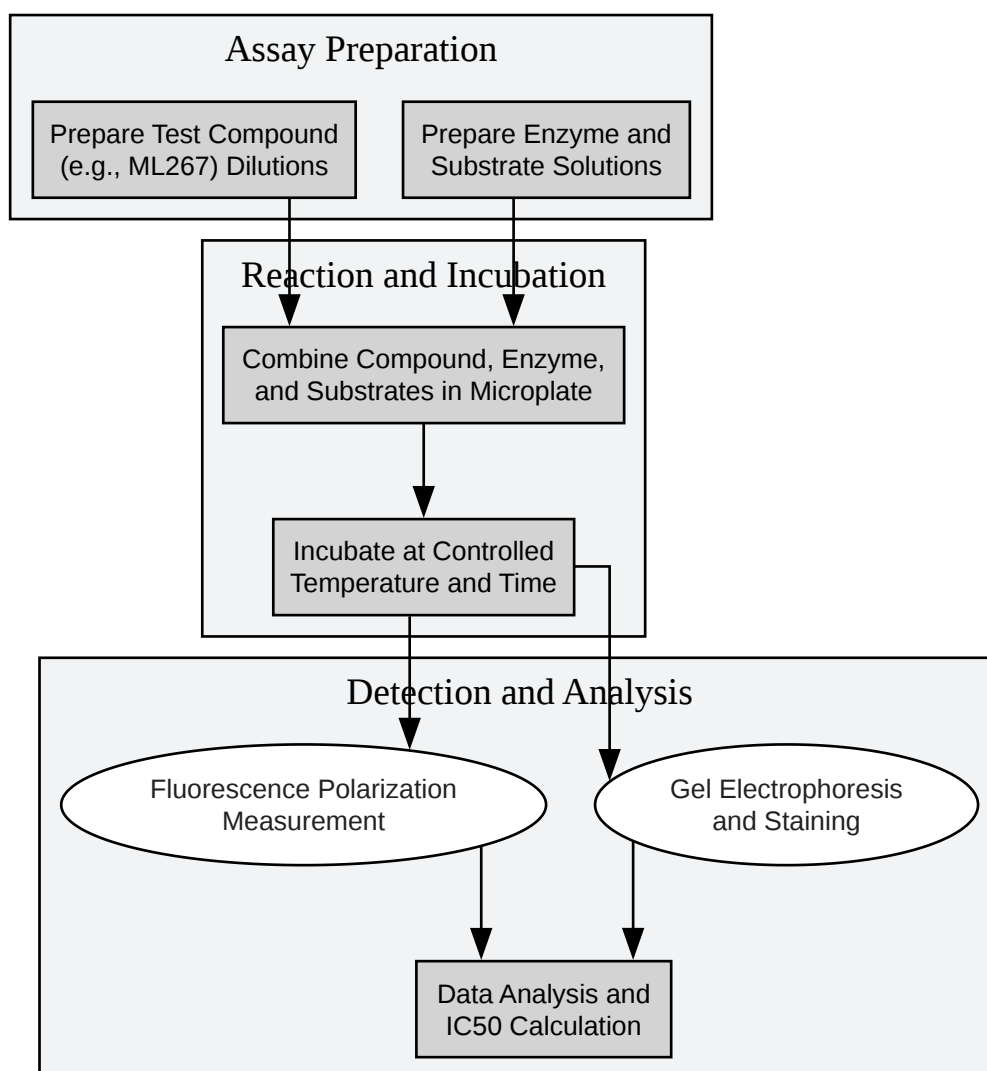
Mechanism of Action: Inhibition of Phosphopantetheinyl Transferases

Phosphopantetheinyl transferases catalyze the transfer of a 4'-phosphopantetheine (Ppant) moiety from coenzyme A (CoA) to a conserved serine residue on acyl carrier proteins (ACPs) or peptidyl carrier proteins (PCPs). This covalent modification is a prerequisite for the function

of fatty acid synthases (FAS), polyketide synthases (PKS), and non-ribosomal peptide synthetases (NRPS). By inhibiting Sfp and AcpS, **ML267** effectively shuts down these vital biosynthetic pathways, leading to bacterial cell death.

Below is a diagram illustrating the central role of PPTases and the inhibitory action of **ML267**.





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References

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- 2. Discovery of ML 267 as a Novel Inhibitor of Pathogenic Sfp phosphopantetheinyl transferase (PPTase) - Probe Reports from the NIH Molecular Libraries Program - NCBI

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